

Personal protective equipment for handling Keap1-Nrf2-IN-19

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Compound of Interest

Compound Name: Keap1-Nrf2-IN-19

Cat. No.: B12385906

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Essential Safety and Handling Guide for Keap1-Nrf2-IN-19

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safety, Handling, and Disposal Protocols for the Keap1-Nrf2 Protein-Protein Interaction Inhibitor, **Keap1-Nrf2-IN-19**.

This document provides critical safety and logistical information for the handling and disposal of **Keap1-Nrf2-IN-19**, a potent, orally active inhibitor of the Keap1-Nrf2 protein-protein interaction (PPI) with a dissociation constant (Kd) of 0.0014 μM .^[1] Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research.

I. Hazard Identification and Personal Protective Equipment (PPE)

Based on the Safety Data Sheet (SDS) for the closely related compound Keap1-Nrf2-IN-1 TFA, **Keap1-Nrf2-IN-19** should be handled with care. The primary hazards identified are:

- Harmful if swallowed.
- Very toxic to aquatic life with long-lasting effects.

To mitigate these risks, the following personal protective equipment is mandatory when handling **Keap1-Nrf2-IN-19** in powdered form or in solution:

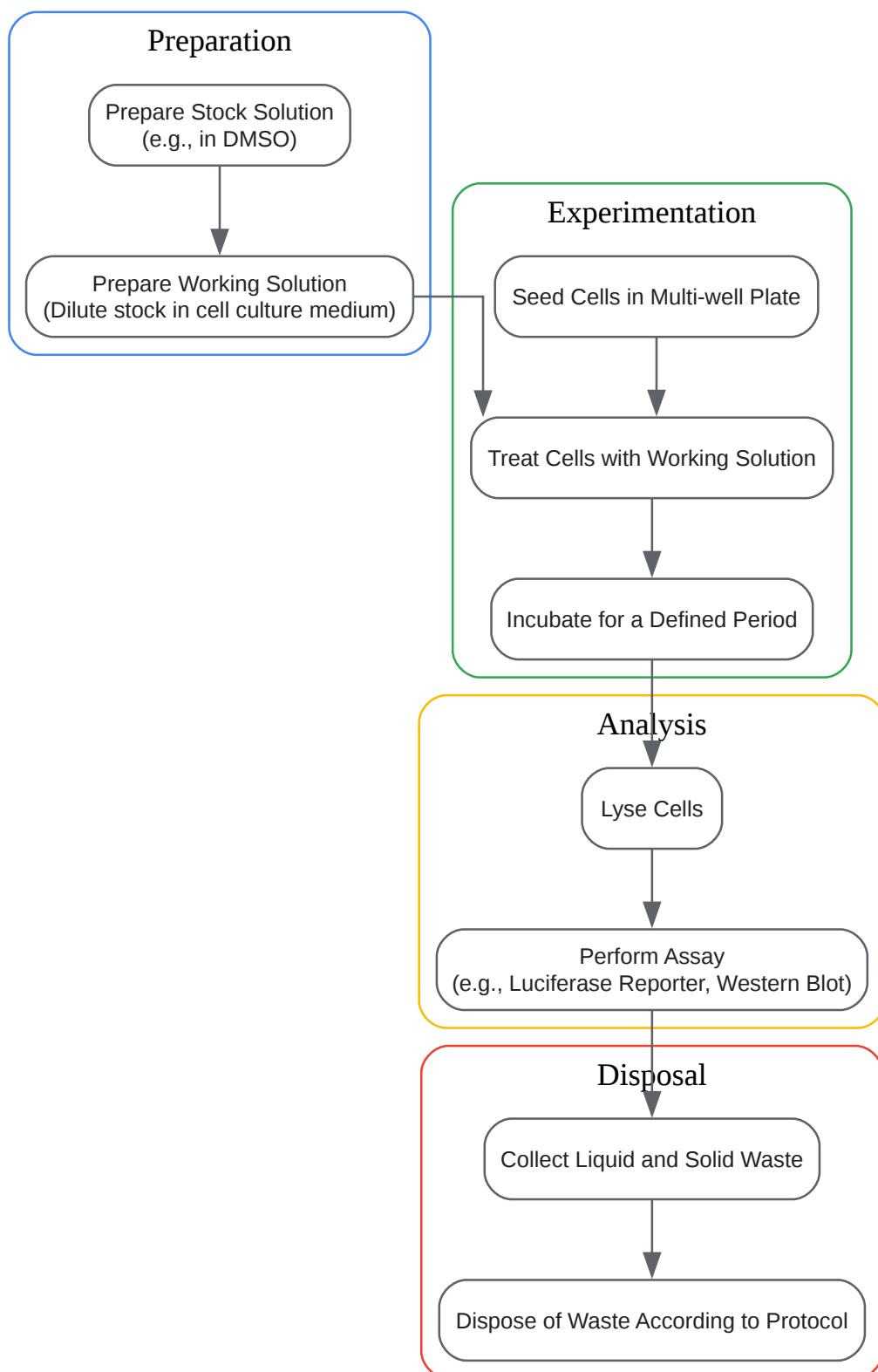
PPE Category	Item	Specifications and Rationale
Eye Protection	Safety Goggles with Side-Shields	Provides a barrier against accidental splashes of the compound in solution.
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile)	Protects against skin contact. Given that Dimethyl Sulfoxide (DMSO) is a common solvent for this compound and can facilitate skin absorption of other chemicals, glove integrity is critical.
Body Protection	Laboratory Coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or fume hood	Avoids inhalation of the powdered form of the compound.

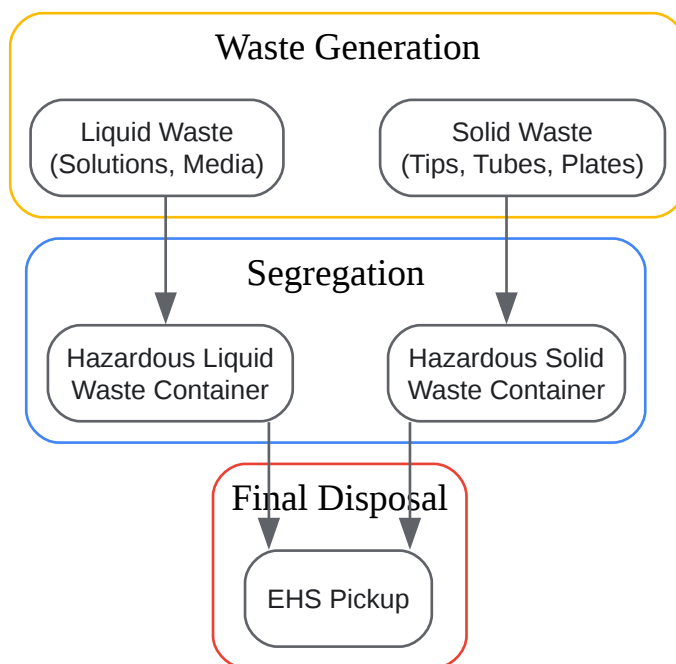
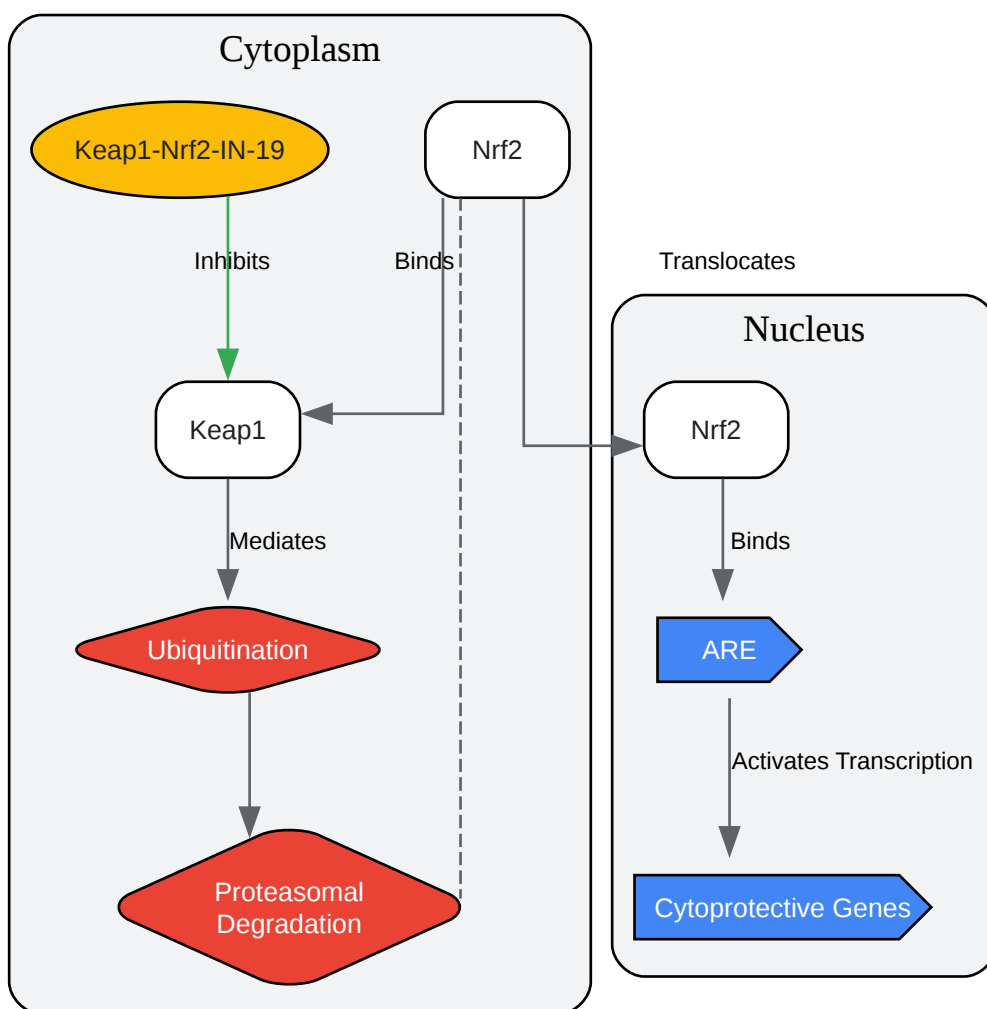
II. Operational Plan: From Receipt to Disposal

A systematic approach to the handling of **Keap1-Nrf2-IN-19** is crucial for safety and experimental success.

- Upon receipt, inspect the container for any damage.
- Store the powdered compound at -20°C for long-term stability.
- Once in solvent, store at -80°C.[\[1\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.

The following diagram outlines the general workflow for utilizing **Keap1-Nrf2-IN-19** in a laboratory setting.





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References

- 1. Keap1-Nrf2-IN-19_TargetMol [targetmol.com]
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